

Application Notes: Amide Coupling with 12-(tert-butoxy)-12-oxododecanoic Acid

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Compound of Interest

Compound Name: 12-(Tert-butoxy)-12-oxododecanoic acid

Cat. No.: B1319199

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Introduction

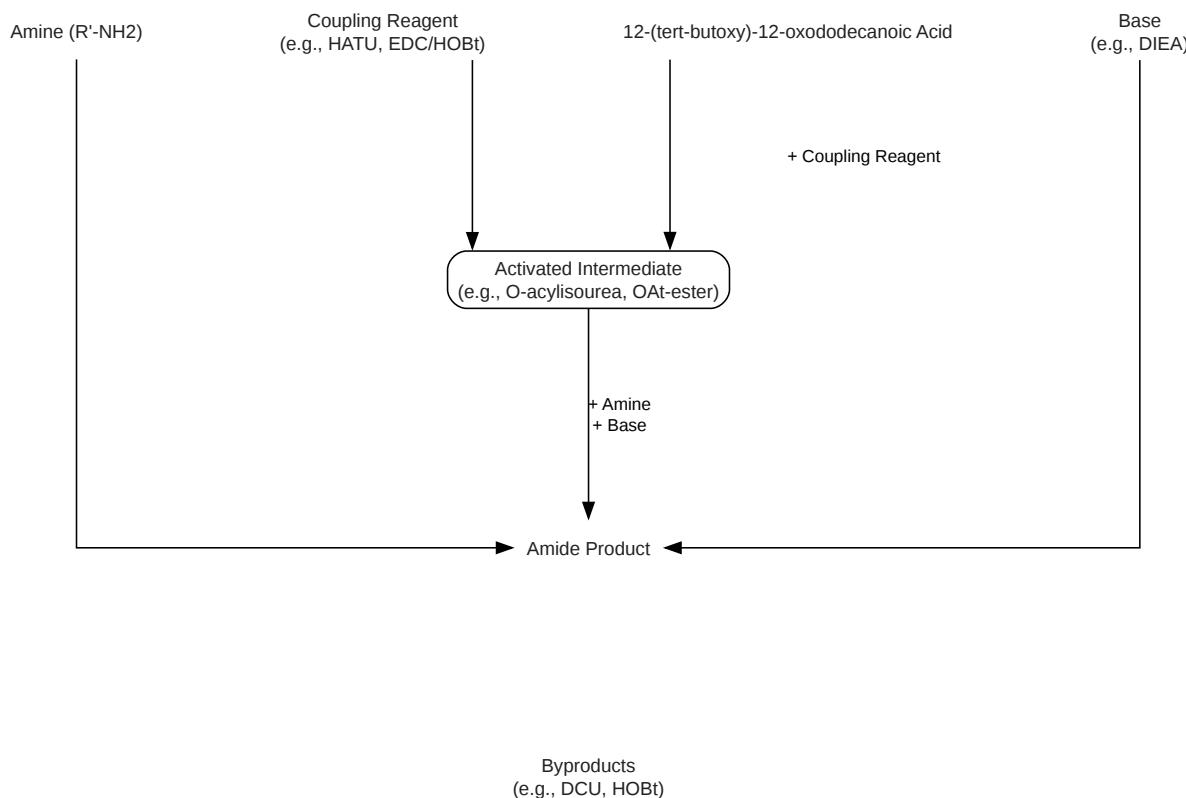
12-(tert-butoxy)-12-oxododecanoic acid is a bifunctional molecule commonly employed as a linker in the development of Proteolysis Targeting Chimeras (PROTACs).^[1] Its long aliphatic chain provides spatial separation between the two ligands of a PROTAC, while the carboxylic acid and tert-butyl ester groups offer orthogonal handles for chemical modification. The formation of a stable amide bond by coupling the terminal carboxylic acid with a primary or secondary amine is a critical step in the synthesis of these and other complex molecules.

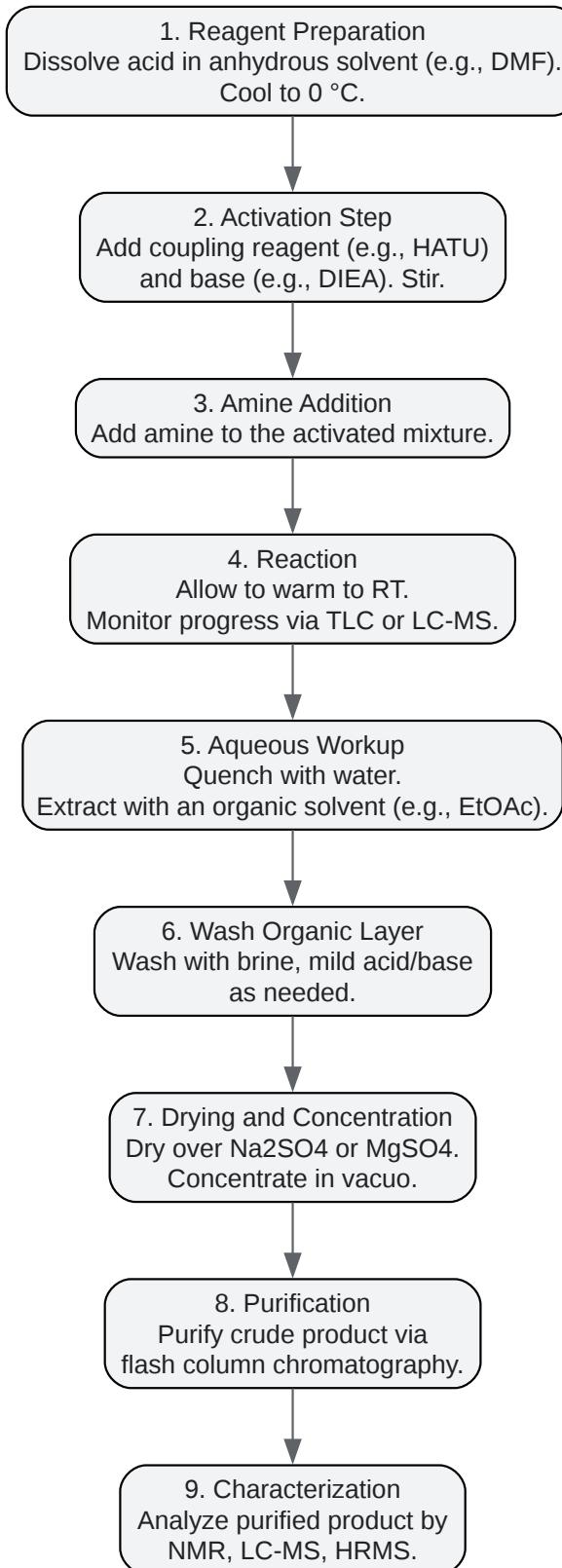
Direct condensation of a carboxylic acid and an amine is generally inefficient due to the formation of a non-reactive ammonium carboxylate salt.^[2] Therefore, the carboxylic acid must first be "activated" to an intermediate that is more susceptible to nucleophilic attack by the amine. This is typically achieved using coupling reagents. Common strategies involve the use of carbodiimides like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), often with additives such as 1-Hydroxybenzotriazole (HOBT), or aminium/uronium salts like HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).^{[2][3]} The choice of coupling reagent, base, and solvent can significantly impact reaction efficiency, yield, and purity by minimizing side reactions.

These protocols provide detailed methods for the efficient coupling of **12-(tert-butoxy)-12-oxododecanoic acid** with a generic amine using standard, high-efficiency coupling reagents.

General Reaction Pathway

The overall transformation involves the activation of the carboxylic acid followed by nucleophilic attack by the amine to form the amide bond.



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